

8-Bromooctanoic acid neutralization titration purity verification

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Compound Focus: 8-Bromooctanoic acid

CAS No.: 17696-11-6

Cat. No.: S666759

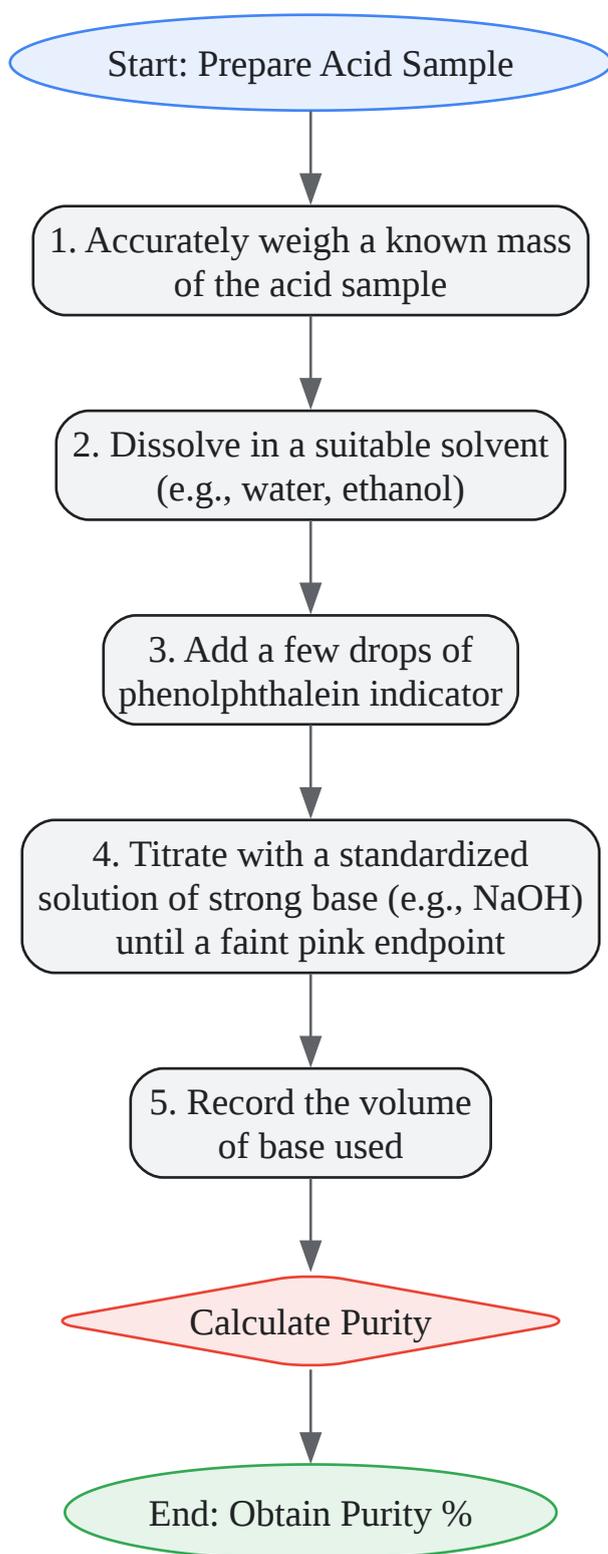
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Supplier Specifications for 8-Bromooctanoic Acid

Property / Source	Tokyo Chemical Industry (TCI) [1] [2]	Sigma-Aldrich [3]	Thermo Scientific (via Fisher Sci) [4]	Santa Cruz Biotechnology [5]
CAS RN	17696-11-6	17696-11-6	17696-11-6	17696-11-6
Purity	>97.0%(T), min. 97.0% (Neutralization titration)	97%	95%	Lot-specific (See C of A)
Appearance	White to Orange to Green powder to lump	Information missing	Information missing	Information missing
Melting Point	35.0 to 39.0 °C	35-37 °C (lit.)	37°C to 41°C	Information missing
Boiling Point	150 °C/2 mmHg	147-150 °C/2 mmHg (lit.)	147°C to 150°C (2 mmHg)	Information missing
Price (Example)	\$270.00 (25 g) [1]	Information missing	\$280.68 (10 g) [4]	\$290.00 (10 g) [5]

General Principles of Neutralization Titration

While specific methodologies are not detailed in the search results, neutralization titration is a standard analytical technique. Here is a generalized workflow for determining the purity of a carboxylic acid like **8-Bromooctanoic acid** using this method:



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The purity is calculated based on the mole ratio between the acid and the base (1:1 for monoprotic acids).

The formula is:

$$\text{Purity (\%)} = (V_b \times C_b \times M_w) / (m_s \times 10) \times 100\%$$

Where:

- **V_b** = Volume of base consumed (mL)
- **C_b** = Molar concentration of base (mol/L)
- **M_w** = Molar mass of **8-Bromooctanoic acid** (223.11 g/mol) [1] [3] [6]
- **m_s** = Mass of the sample (g)

Application Notes & Safety

- **Key Applications:** The search results highlight its use as a **cross-linking reagent** and a building block in organic synthesis. It can be used to prepare other compounds like 8-mercaptooctanoic acid and is involved in the synthesis of oligonucleotide-inhibitor conjugates [3] [4].
- **Handling and Safety:** This compound is **corrosive** and requires careful handling.
 - **Hazard Statements:** Causes severe skin burns and eye damage (H314) [1] [4] [2].
 - **Personal Protective Equipment (PPE):** Wear protective gloves, protective clothing, eye protection, and face protection [1] [3] [2].
 - **Storage:** Store in a cool, dry place in a well-sealed container, away from oxidizing agents and bases. Some suppliers recommend refrigerated storage (0-10°C) [1] [4] [2].

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References

1. - 8 17696-11-6 | Tokyo Chemical Industry Co.... Bromooctanoic Acid [tcichemicals.com]
2. - 8 17696-11-6 | Tokyo Chemical Industry UK Ltd. Bromooctanoic Acid [tcichemicals.com]
3. - 8 97 17696-11-6 Bromooctanoic acid [sigmaaldrich.com]
4. - 8 , 95% | Fisher Scientific Bromooctanoic acid [fishersci.ca]
5. - 8 | CAS 17696-11-6 | SCBT - Santa Cruz... Bromooctanoic Acid [scbt.com]
6. CAS 17696-11-6 8 - Bromooctanoic - Alfa Chemistry acid [alfa-chemistry.com]

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